

Safeguarding Health and Environment: Proper Disposal of N-nitroso-vortioxetine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

[Get Quote](#)

For researchers and drug development professionals, the proper handling and disposal of chemical compounds are critical to ensuring laboratory safety and environmental protection. **N-nitroso-vortioxetine**, a nitrosamine impurity of the antidepressant Vortioxetine, is recognized as a potentially genotoxic substance requiring stringent disposal protocols.^[1] Adherence to these procedures is essential for minimizing health risks and maintaining regulatory compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **N-nitroso-vortioxetine** with the utmost care in a controlled laboratory setting.

Personal Protective Equipment (PPE):

- **Gloves:** Always wear chemical-impermeable gloves.^[2]
- **Protective Clothing:** A lab coat or other protective clothing is mandatory.^[2]
- **Eye/Face Protection:** Use safety glasses with side shields or goggles.^{[2][3]}

- Respiratory Protection: If there is a risk of inhalation, particularly of the solid form as a dust, a self-contained breathing apparatus or a NIOSH/MSHA-approved respirator should be used.[2][3]

Engineering Controls:

- All work with **N-nitroso-vortioxetine** should be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.[4][5]

Spill Management:

- In the event of a spill, the area should be secured.
- For cleanup, wear appropriate PPE, including respiratory protection, and avoid dust formation.[3]
- The spilled material should be absorbed with an inert material, collected in a sealed and labeled container for disposal.[5]
- The spill area should then be washed with plenty of water, and adequate ventilation should be provided.[3]

N-nitroso-vortioxetine Data Summary

The following table summarizes key chemical and safety information for **N-nitroso-vortioxetine**.

Property	Data	Reference
Chemical Name	1-(2-((2,4-Dimethylphenyl)thio)phenyl)-4-nitrosopiperazine	[3]
CAS Number	2925447-38-5	[3]
Molecular Formula	C18H21N3OS	[3][6]
Molecular Weight	327.4 g/mol	[6]
Appearance	Light Yellow Solid	[3]
Regulatory Status	Potentially genotoxic impurity, requires stringent oversight.	[1]
Acceptable Intake Limit	400 ng/day (as per USFDA guidance for Potency Category 3)	[1]

Step-by-Step Disposal Protocol

The disposal of **N-nitroso-vortioxetine** is governed by hazardous waste regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States, overseen by the Environmental Protection Agency (EPA).[7][8][9] As a nitrosamine, it is treated as hazardous waste due to its carcinogenic potential.[4]

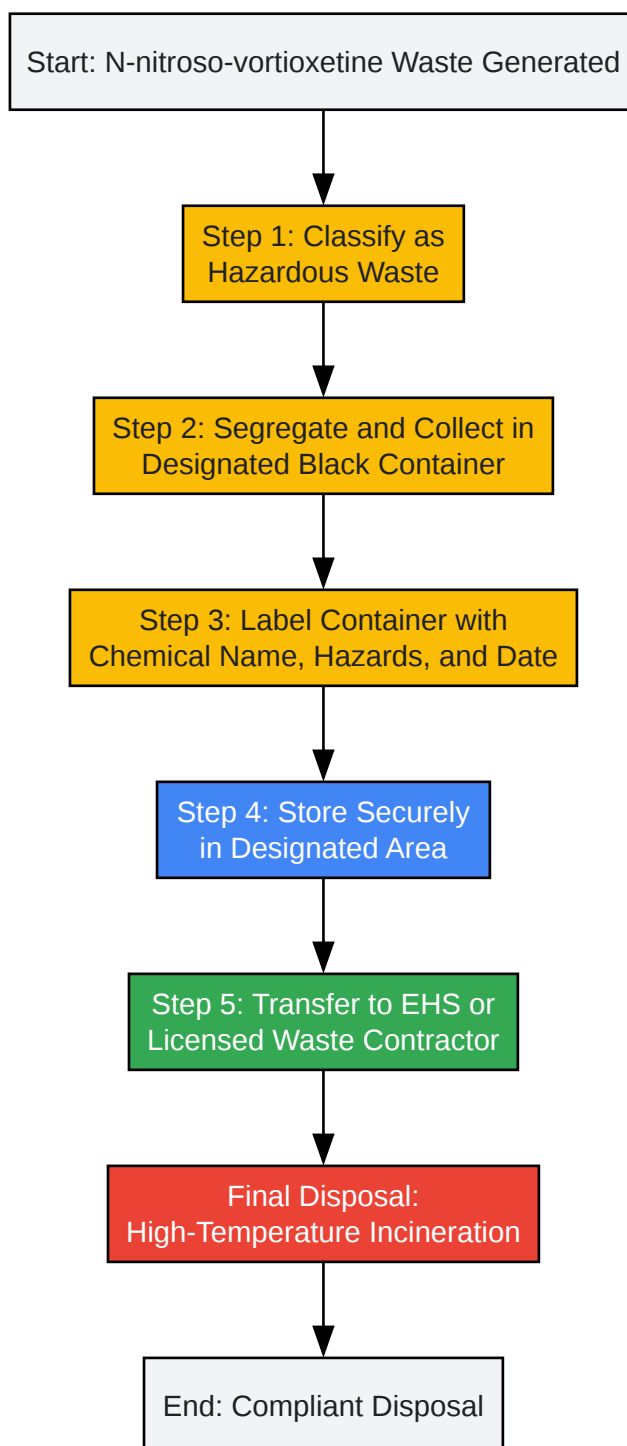
Experimental Protocol for Disposal:

- Waste Classification: **N-nitroso-vortioxetine** and any materials contaminated with it (e.g., pipette tips, gloves, empty containers, and contaminated solutions) must be classified as hazardous chemical waste.[2][5]
- Waste Segregation and Collection:
 - Collect all **N-nitroso-vortioxetine** waste in a designated, leak-proof hazardous waste container.[5]

- This waste must be segregated from other chemical waste streams to prevent cross-contamination and potential reactive hazards.[4]
- Regulations often require specific color-coded containers for different types of pharmaceutical waste. RCRA hazardous pharmaceutical waste is typically collected in black containers.[5]
- Container Labeling:
 - The hazardous waste container must be clearly and securely labeled with the chemical name "**N-nitroso-vortioxetine** Waste".
 - The label must also indicate the associated hazards, such as "Toxic," "Carcinogen," and "Ecotoxic".[5]
 - Include the accumulation start date on the label.[5]
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated area.
 - The storage area should be away from incompatible materials, awaiting pickup by a licensed hazardous waste disposal service.[5]
- Final Disposal:
 - The required method of disposal for hazardous pharmaceutical waste, particularly carcinogenic nitrosamines, is high-temperature incineration at a permitted hazardous waste facility.[3][4][5] This method ensures the complete destruction of the compound.
 - Transfer the sealed container to your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor for final disposal.[5]
 - Under no circumstances should **N-nitroso-vortioxetine** be disposed of down the drain or in regular trash.[5][8] Flushing of hazardous pharmaceuticals is prohibited under EPA regulations (Subpart P).[8]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **N-nitroso-vortioxetine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the compliant disposal of **N-nitroso-vortioxetine** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Nitroso Vortioxetine | Manasa Life Sciences [manasalifesciences.com]
- 2. benchchem.com [benchchem.com]
- 3. kmpharma.in [kmpharma.in]
- 4. pharmaguru.co [pharmaguru.co]
- 5. benchchem.com [benchchem.com]
- 6. N-nitroso-vortioxetine | C₁₈H₂₁N₃OS | CID 171379179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. sdmedwaste.com [sdmedwaste.com]
- 8. Managing Pharmaceutical Waste | Stericycle [stericycle.com]
- 9. danielshealth.com [danielshealth.com]
- To cite this document: BenchChem. [Safeguarding Health and Environment: Proper Disposal of N-nitroso-vortioxetine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15813911/docs#safeguarding-health-and-environment-proper-disposal-of-n-nitroso-vortioxetine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)